

Application Notes and Protocols for the Industrial Manufacturing of 2-Isobutylthiazole

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Compound of Interest

Compound Name: 2-Isobutylthiazole

Cat. No.: B093282

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These application notes provide detailed protocols and data for the industrial-scale synthesis of **2-isobutylthiazole**, a key flavor and fragrance compound with a characteristic green, tomato-leaf aroma.^{[1][2]} This document outlines two primary synthetic routes, including detailed experimental procedures, quantitative data, and purification methods.

Chemical and Physical Properties

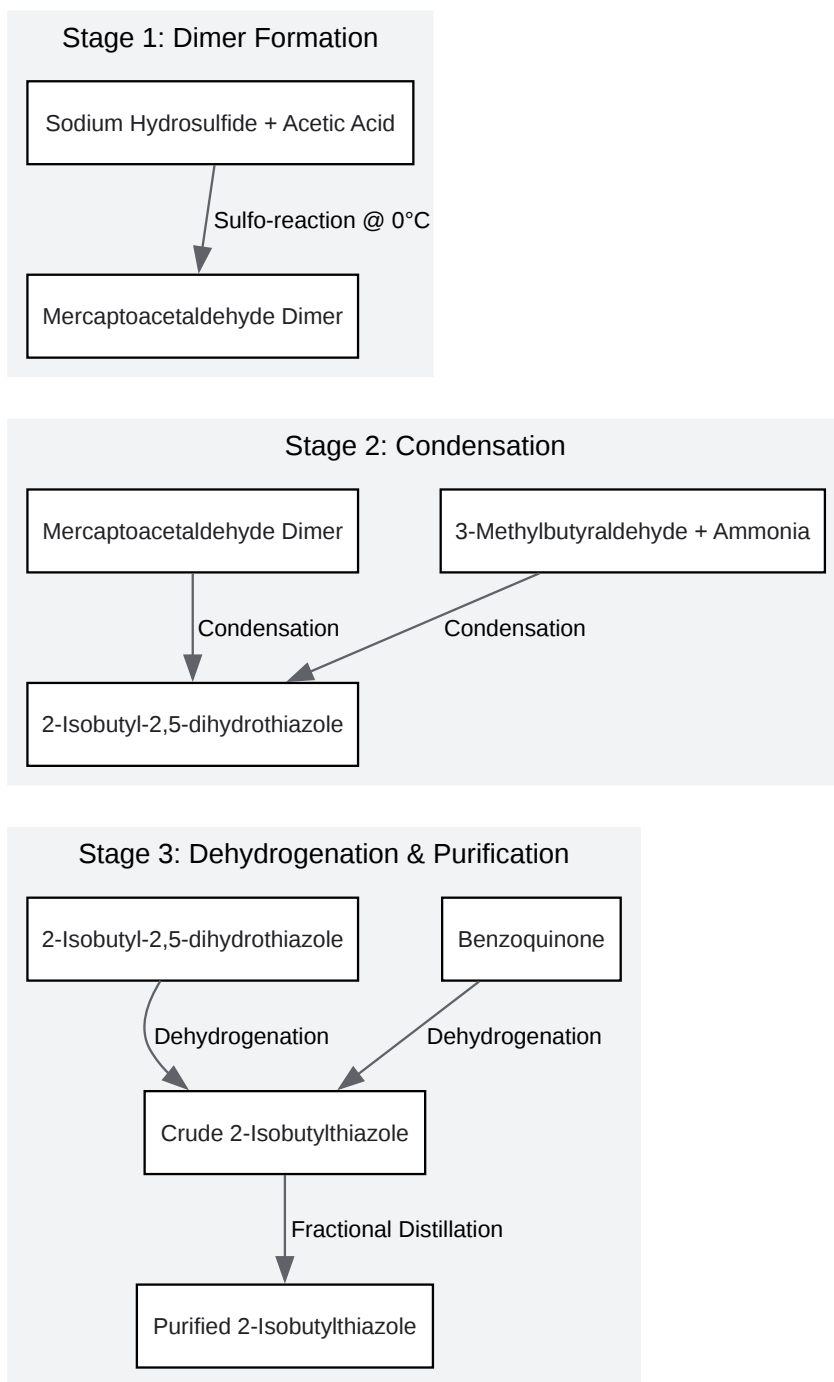
Property	Value	Reference
CAS Number	18640-74-9	^{[2][3][4]}
Molecular Formula	C ₇ H ₁₁ NS	^{[2][3][4]}
Molecular Weight	141.23 g/mol	^{[2][3][4]}
Appearance	Colorless to pale yellow liquid	^[3]
Odor	Green, tomato leaves, earthy	^[3]
Boiling Point	180 °C (lit.)	^[4]
Density	0.995 g/mL at 25 °C (lit.)	^[4]
Refractive Index	n _{20/D} 1.495 (lit.)	^[4]
Solubility	Slightly soluble in water; soluble in fats and ethanol.	^[2]

Synthesis Route 1: From 3-Methylbutyraldehyde and Mercaptoacetaldehyde

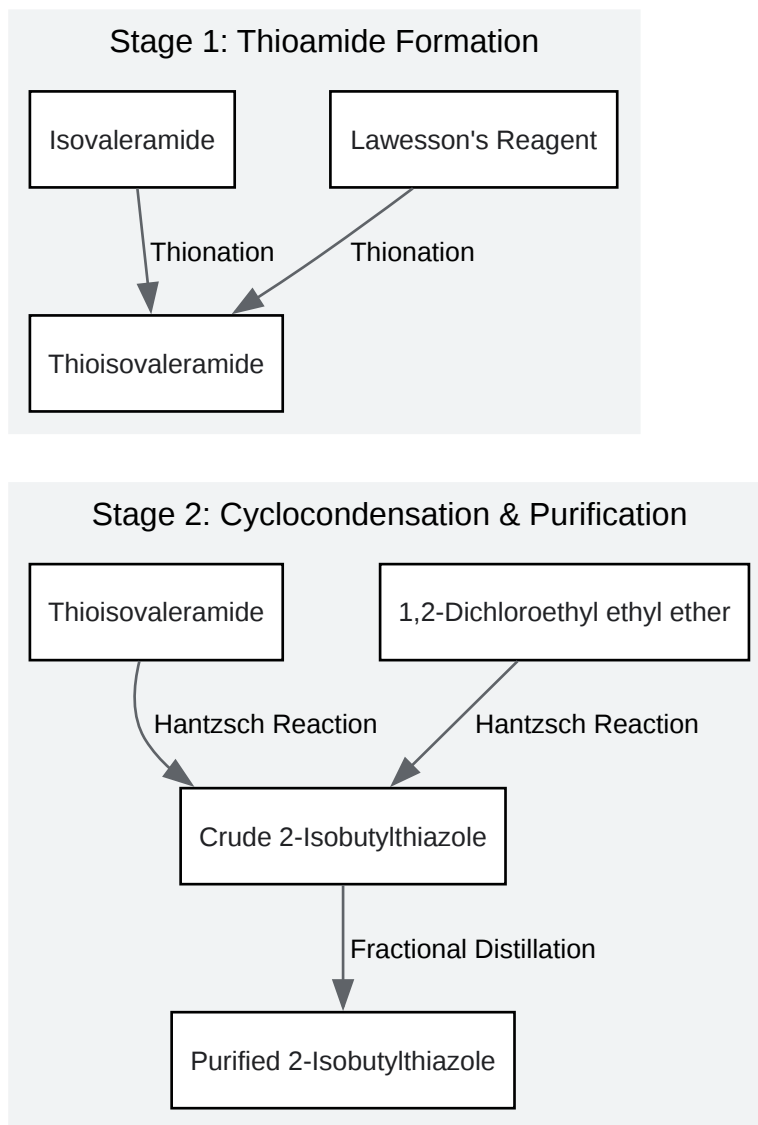
This method, adapted from patent literature, involves a three-stage process: formation of a mercaptoacetaldehyde dimer, condensation with 3-methylbutyraldehyde (isovaleraldehyde), and subsequent dehydrogenation to yield **2-isobutylthiazole**.^[1]

Logical Workflow for Synthesis Route 1

Synthesis Route 1: Overall Workflow



Synthesis Route 2: Hantzsch Synthesis Workflow



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References

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